

FIIN-3 In Vitro Kinase Assay: A Detailed Protocol and Application Note

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Compound of Interest

Compound Name: FIIN-3

Cat. No.: B15612566

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This document provides a comprehensive guide for conducting an in vitro kinase assay to evaluate the inhibitory activity of **FIIN-3**, a potent and irreversible inhibitor of Fibroblast Growth Factor Receptors (FGFRs) and Epidermal Growth Factor Receptor (EGFR).

Introduction

FIIN-3 is a next-generation covalent inhibitor that targets specific cysteine residues within the ATP-binding pocket of FGFR and EGFR kinases.^[1] Its irreversible binding mechanism makes it a valuable tool for studying kinase signaling and a promising candidate for therapeutic development, particularly in cancers driven by aberrant FGFR or EGFR activity. This protocol outlines a detailed procedure for a luminescence-based in vitro kinase assay to determine the potency (IC₅₀) of **FIIN-3** against its target kinases.

Data Presentation

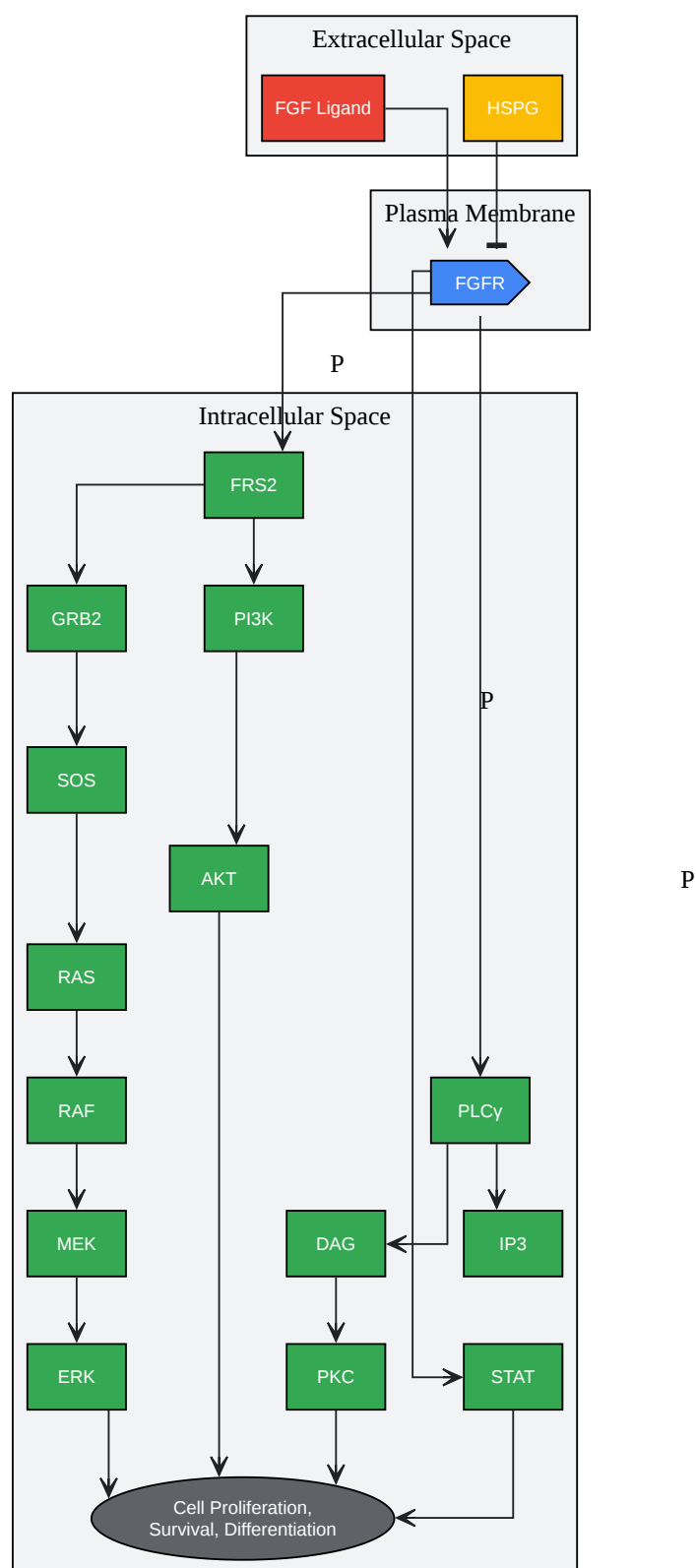
The inhibitory activity of **FIIN-3** is summarized by its half-maximal inhibitory concentration (IC₅₀) against various kinases.

Kinase	IC50 (nM)
FGFR1	13.1[2][3][4][5]
FGFR2	21[2][3][4][5]
FGFR3	31.4[2][3][4][5]
FGFR4	35.3[2][3][4][5]
EGFR	43[6]

Signaling Pathways

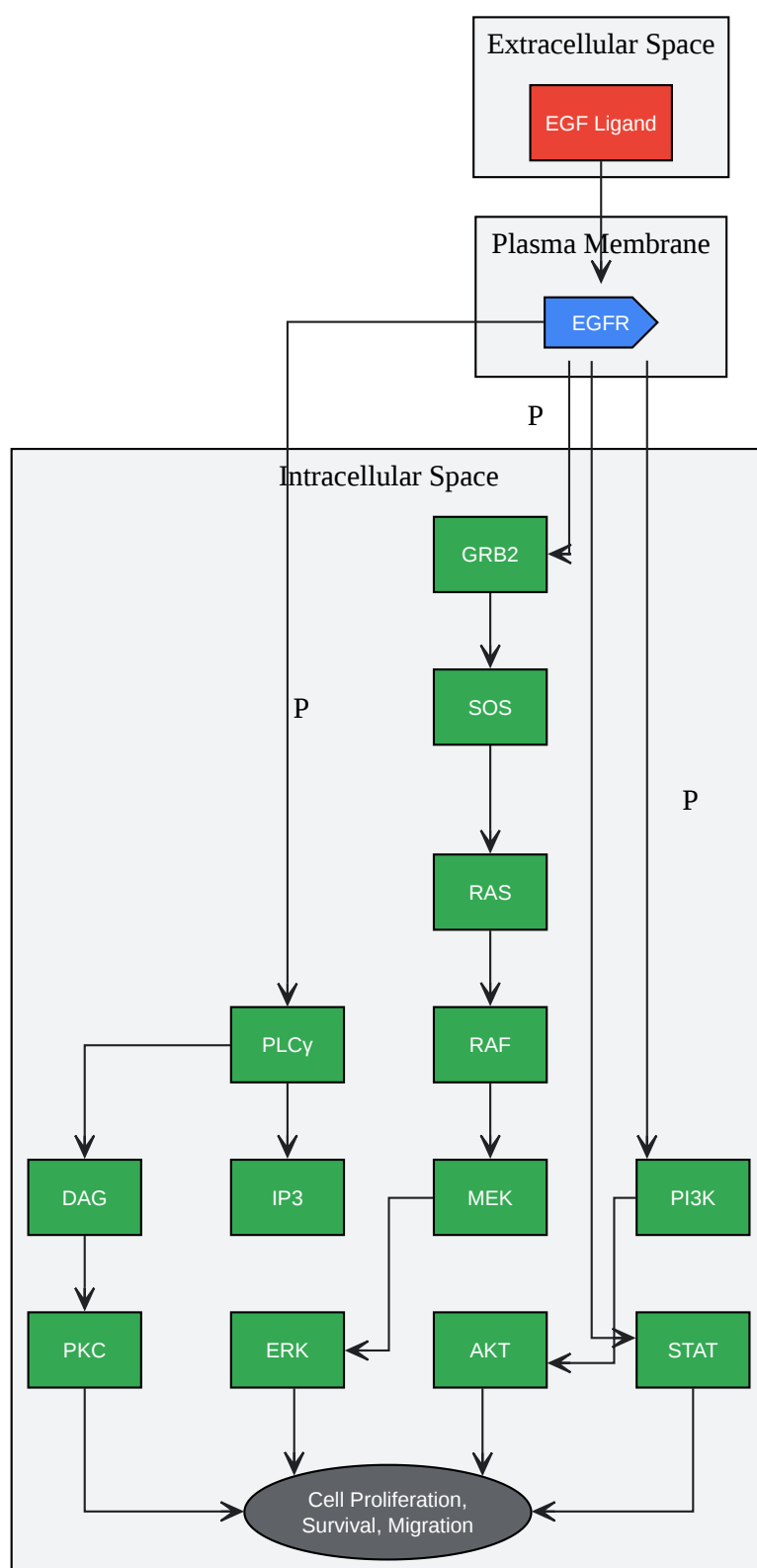
FIIN-3 targets key receptor tyrosine kinases involved in critical cellular processes.

Understanding these pathways is essential for interpreting the effects of the inhibitor.



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Caption: Simplified FGFR Signaling Pathway.



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Caption: Simplified EGFR Signaling Pathway.

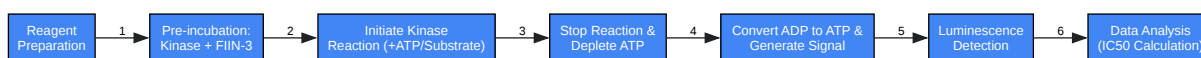
Experimental Protocol: In Vitro Kinase Assay

This protocol is based on a luminescence-based ADP-Glo™ Kinase Assay format, which measures kinase activity by quantifying the amount of ADP produced during the kinase reaction.

Materials and Reagents

- Recombinant human kinase (e.g., FGFR1, FGFR2, FGFR3, FGFR4, or EGFR)
- **FIIN-3** (stock solution in DMSO)
- Kinase-specific peptide substrate
- ATP (stock solution)
- Kinase Assay Buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- DTT (Dithiothreitol)
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well or 384-well assay plates
- Multichannel pipettes
- Plate reader with luminescence detection capabilities

Experimental Workflow



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Caption: In Vitro Kinase Assay Workflow.

Step-by-Step Procedure

1. Reagent Preparation:

- Kinase Assay Buffer: Prepare the assay buffer and supplement with DTT to a final concentration of 50 μ M just before use.
- **FIIN-3** Dilutions: Prepare a serial dilution of **FIIN-3** in DMSO. A typical starting concentration for the dilution series is 100 μ M. Then, create an intermediate dilution of each concentration in the Kinase Assay Buffer.
- ATP Solution: Thaw and dilute the ATP stock solution to the desired concentration in Kinase Assay Buffer. The optimal ATP concentration should be at or near the K_m for each specific kinase.
- Kinase Solution: Thaw the recombinant kinase on ice and dilute it to the working concentration in Kinase Assay Buffer.

2. Pre-incubation (for Irreversible Inhibition):

- To account for the time-dependent nature of irreversible inhibitors, a pre-incubation step is crucial.
- In the wells of a white assay plate, add 5 μ L of the diluted **FIIN-3** solution or vehicle (DMSO) control.
- Add 10 μ L of the diluted kinase solution to each well.
- Incubate the plate at room temperature for 30-60 minutes to allow for the covalent bond formation between **FIIN-3** and the kinase.

3. Kinase Reaction:

- Prepare a master mix of the kinase-specific substrate and ATP in Kinase Assay Buffer.
- Initiate the kinase reaction by adding 10 μ L of the substrate/ATP master mix to each well.
- Incubate the plate at 30°C for a predetermined time (e.g., 60 minutes). The incubation time should be optimized to ensure the reaction is within the linear range.

4. ADP Detection:

- Following the kinase reaction, add 25 μ L of ADP-Glo™ Reagent to each well. This will terminate the kinase reaction and deplete the remaining ATP.
- Incubate the plate at room temperature for 40 minutes.
- Add 50 μ L of Kinase Detection Reagent to each well. This reagent converts the ADP generated in the kinase reaction to ATP and provides the necessary components for the luciferase reaction.
- Incubate the plate at room temperature for 30-60 minutes to allow the luminescent signal to stabilize.

5. Data Acquisition:

- Measure the luminescence of each well using a plate-reading luminometer.

6. Data Analysis:

- Subtract the background luminescence (wells with no kinase) from all other measurements.
- Determine the percentage of kinase inhibition for each **FIIN-3** concentration relative to the vehicle (DMSO) control (0% inhibition) and a control with no kinase activity (100% inhibition).
- Plot the percent inhibition against the logarithm of the **FIIN-3** concentration.
- Fit the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism) to determine the IC50 value.

Conclusion

This protocol provides a robust and reproducible method for determining the in vitro potency of **FIIN-3** against its target kinases. The use of a luminescence-based assay offers high sensitivity and a straightforward workflow. By understanding the underlying signaling pathways and carefully executing this protocol, researchers can effectively characterize the inhibitory properties of **FIIN-3** and advance our understanding of its therapeutic potential.

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